

# Application Notes and Protocols: Cefazolin Stock Solution Preparation for In vitro Assays

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## Compound of Interest

Compound Name: Cefazolin

Cat. No.: B047455

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Cefazolin** is a first-generation cephalosporin antibiotic that acts by inhibiting bacterial cell wall synthesis.<sup>[1][2][3][4][5]</sup> It is effective against a range of Gram-positive and some Gram-negative bacteria.<sup>[1][2][6]</sup> For reliable and reproducible in vitro experimental results, the proper preparation and storage of **Cefazolin** stock solutions are critical. These application notes provide detailed protocols for the preparation, storage, and handling of **Cefazolin** stock solutions for use in various in vitro assays.

## Data Presentation: Cefazolin Properties and Solubility

The following tables summarize the key properties and solubility data for **Cefazolin** sodium salt, the form typically used in laboratory settings.

Table 1: Physicochemical Properties of **Cefazolin** Sodium Salt

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>13</sub> N <sub>8</sub> NaO <sub>4</sub> S <sub>3</sub>	[7][8]
Molecular Weight	476.5 g/mol	[7][8]
Appearance	White to yellowish-white crystalline powder	[9]
Storage (Solid)	-20°C, stable for ≥4 years	[7]

Table 2: Solubility of **Cefazolin** Sodium Salt

Solvent	Solubility	Reference
Water	Freely soluble	
Dimethyl Sulfoxide (DMSO)	~20 mg/mL	[7][8]
Dimethylformamide (DMF)	~20 mg/mL	[7][8]
Phosphate-Buffered Saline (PBS), pH 7.2	~10 mg/mL	[7][8]

Table 3: Stability of Reconstituted **Cefazolin** Solutions

Solvent/Diluent	Concentration	Storage Temperature	Stability	Reference
Sterile Water	225-330 mg/mL	Room Temperature	24 hours	[9]
Sterile Water	225-330 mg/mL	5°C	96 hours	[9]
Sterile Water, 0.9% NaCl	100-200 mg/mL	5°C (refrigerated)	30 days	[10]
Sterile Water, 0.9% NaCl	100-200 mg/mL	Room Temperature (after refrigeration)	72 hours	[10]
Sterile Water, 0.9% NaCl, 5% Dextrose	Various	-20°C (frozen)	Up to 26 weeks	[11]
Aqueous Buffers (e.g., PBS)	Not specified	Not Recommended for >1 day	Aqueous solutions are recommended to be used fresh	[7][8]
Artificial Tears (acidic pH)	50 mg/mL	Room Temperature	Up to 3 days	[12]
Artificial Tears	50 mg/mL	4°C	28 days	[13]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mg/mL Cefazolin Aqueous Stock Solution

This protocol describes the preparation of a **Cefazolin** stock solution in sterile water, suitable for most antibacterial susceptibility testing.

Materials:

- **Cefazolin** sodium salt powder

- Sterile, nuclease-free water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile filter (0.22 µm pore size) and syringe
- Calibrated analytical balance and weigh boats
- Vortex mixer

#### Procedure:

- Aseptic Technique: Perform all steps in a laminar flow hood or using sterile techniques to prevent contamination.
- Weighing: Accurately weigh the desired amount of **Cefazolin** sodium salt powder. For example, to prepare 10 mL of a 10 mg/mL solution, weigh 100 mg of the powder.
- Dissolution: Transfer the powder to a sterile conical tube. Add the required volume of sterile water (e.g., 10 mL).
- Mixing: Vortex the solution until the **Cefazolin** powder is completely dissolved. The solution should be clear and pale yellow.[\[4\]](#)
- Sterilization: To ensure sterility, filter the stock solution through a 0.22 µm sterile syringe filter into a new sterile tube.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 1 mL) in sterile microcentrifuge tubes. Store the aliquots at -20°C. Frozen solutions in water are stable for up to 26 weeks.[\[11\]](#) Avoid repeated freeze-thaw cycles.

## Protocol 2: Minimum Inhibitory Concentration (MIC) Assay

This protocol outlines the determination of the MIC of **Cefazolin** against a bacterial strain using the broth microdilution method.

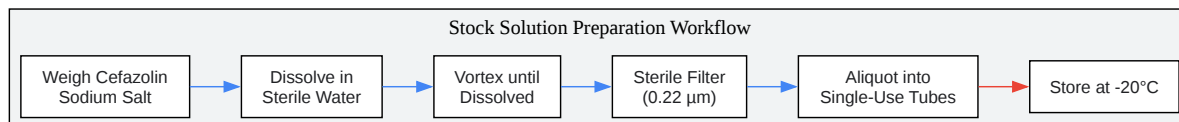
#### Materials:

- **Cefazolin** stock solution (prepared as in Protocol 1)
- Bacterial culture in the logarithmic growth phase
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Multichannel pipette
- Incubator

Procedure:

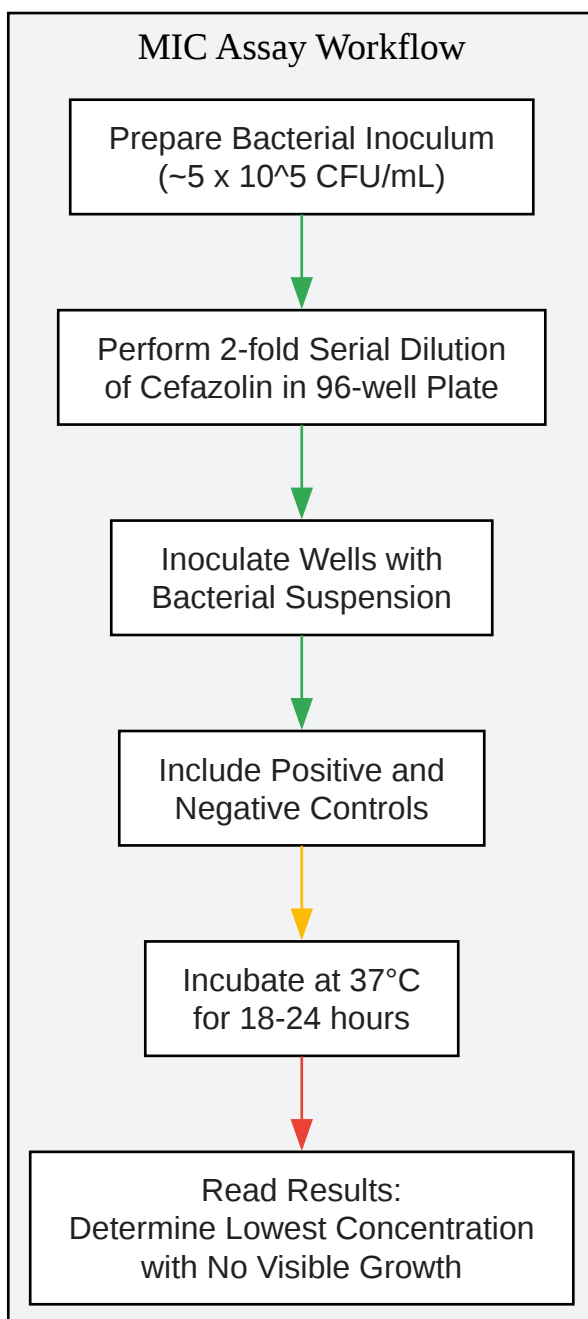
- Bacterial Inoculum Preparation: Dilute the overnight bacterial culture in CAMHB to achieve a final concentration of approximately  $5 \times 10^5$  CFU/mL in the wells.
- Serial Dilution:
  - Add 100  $\mu$ L of CAMHB to all wells of a 96-well plate.
  - Add 100  $\mu$ L of the **Cefazolin** stock solution (at a starting concentration, e.g., 128  $\mu$ g/mL) to the first well of each row to be tested.
  - Perform a two-fold serial dilution by transferring 100  $\mu$ L from the first well to the second, mixing, and repeating this process across the plate. Discard the final 100  $\mu$ L from the last well.
- Inoculation: Add 100  $\mu$ L of the prepared bacterial inoculum to each well, bringing the final volume to 200  $\mu$ L. This will halve the antibiotic concentration in each well.
- Controls: Include a positive control (bacteria in broth without antibiotic) and a negative control (broth only).
- Incubation: Cover the plate and incubate at 37°C for 18-24 hours.
- Result Interpretation: The MIC is the lowest concentration of **Cefazolin** that completely inhibits visible bacterial growth.

## Visualizations



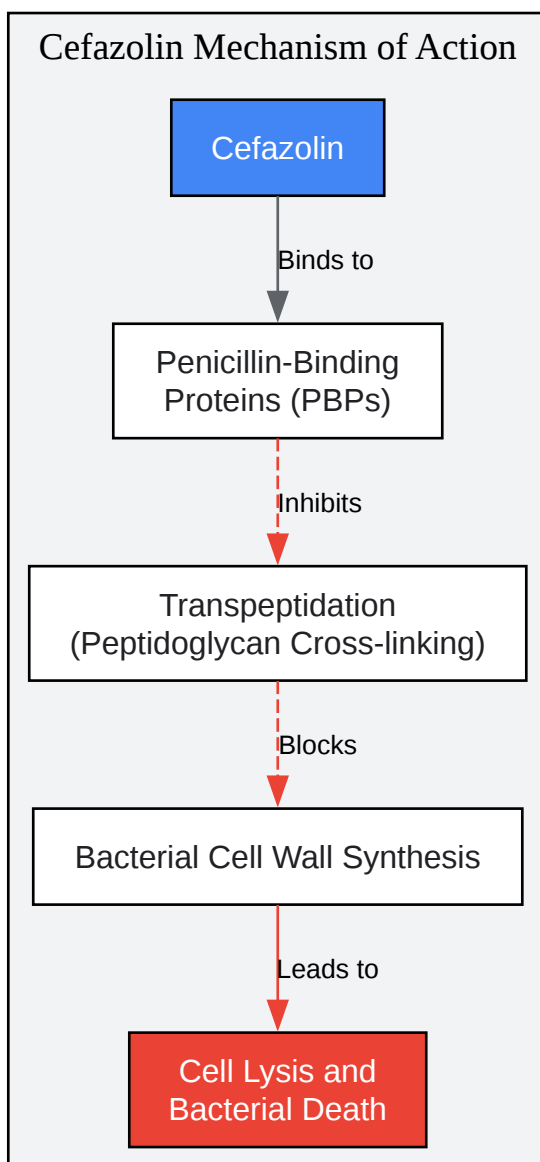
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Caption: **Cefazolin** Stock Solution Preparation Workflow.



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Caption: Minimum Inhibitory Concentration (MIC) Assay Workflow.



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